

# Heptadecan-9-amine: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Heptadecan-9-amine

Cat. No.: B1630859

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**Heptadecan-9-amine** is a chemical compound that requires careful handling due to its corrosive nature. This guide provides a comprehensive overview of the necessary safety and handling precautions for laboratory and research professionals. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of the potential hazards and the appropriate mitigation strategies.

## Hazard Identification and Classification

**Heptadecan-9-amine** is classified as a corrosive substance. The primary hazards are severe skin burns and serious eye damage.<sup>[1][2][3]</sup> This is reflected in its Globally Harmonized System (GHS) of Classification and Labelling of Chemicals classification.

GHS Classification:

- Skin Corrosion/Irritation, Category 1B (H314: Causes severe skin burns and eye damage)
- Serious Eye Damage/Eye Irritation, Category 1 (H318: Causes serious eye damage)

Signal Word: Danger

Hazard Pictogram:

- GHS05: Corrosion

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **Heptadecan-9-amine** is provided in the table below. This information is crucial for safe storage and handling.

Property	Value	Source
Molecular Formula	C17H37N	
Molecular Weight	255.49 g/mol	
Appearance	Colorless to light yellow to light orange clear liquid	
Boiling Point	120 °C at 0.1 mmHg	
Density	0.8093 g/cm <sup>3</sup> at 24 °C	
Refractive Index	1.4460 to 1.4500	
pKa	11.09 ± 0.35 (Predicted)	
Flash Point	147 °C	

## Safe Handling and Storage

Proper handling and storage procedures are essential to minimize the risk of exposure and ensure the stability of the compound.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Wear appropriate personal protective equipment (PPE).
- Wash hands thoroughly after handling.
- Ensure an eyewash station and safety shower are readily accessible.

**Storage:**

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly closed.
- Store locked up.
- The recommended storage temperature is room temperature, in a cool and dark place (<15°C).
- Store under an inert gas as the compound is air-sensitive.

## Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **Heptadecan-9-amine**. The following table outlines the recommended PPE.

PPE Category	Specification	Rationale
Hand Protection	Nitrile gloves. Double gloving is recommended.	Protects against skin contact. Acrylate monomers can penetrate standard latex or vinyl gloves, and while this is not an acrylate, the principle of using appropriate chemical-resistant gloves applies.
Eye Protection	Chemical splash goggles or a face shield.	Prevents eye irritation and serious damage from splashes.
Skin and Body Protection	Laboratory coat.	Protects against skin contact.
Respiratory Protection	Use in a well-ventilated area or with a fume hood.	Avoids inhalation of vapors and prevents respiratory irritation.

## First Aid Measures

In the event of exposure, immediate action is critical. The following first aid measures should be taken:

Exposure Route	First Aid Procedure
If Inhaled	Move the person to fresh air and keep them comfortable for breathing. Immediately call a POISON CENTER or doctor.
In Case of Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower.
In Case of Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.
If Swallowed	Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor.

## Experimental Protocols

While specific experimental protocols for the toxicity testing of **Heptadecan-9-amine** are not publicly available, the GHS classifications suggest that standard OECD (Organisation for Economic Co-operation and Development) guidelines for testing of chemicals were likely followed. These include:

- OECD Test Guideline 404 for acute dermal irritation/corrosion.
- OECD Test Guideline 405 for acute eye irritation/corrosion.

These protocols involve the application of the substance to the skin or eyes of laboratory animals under controlled conditions to observe for signs of irritation or corrosion.

## Spill and Disposal Procedures

Spill Management:

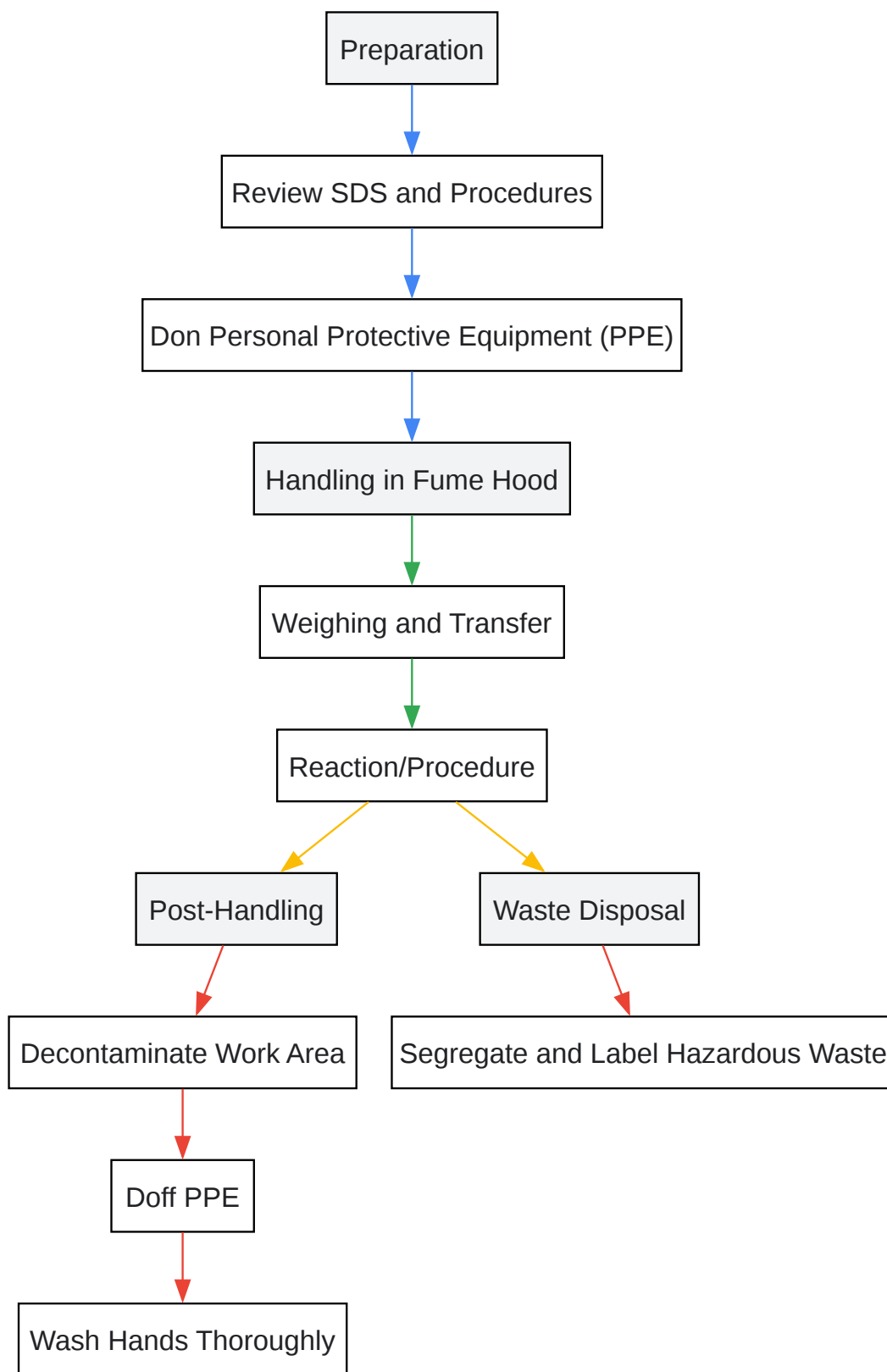
- Evacuate the area.
- Wear appropriate PPE.
- Absorb the spill with an inert material (e.g., vermiculite, sand, or earth).
- Collect the absorbed material into a suitable container for disposal.
- Do not let the product enter drains.

**Waste Disposal:**

- Dispose of contents/container to an approved waste disposal plant. Disposal must be in accordance with local, state, and federal regulations.

## Visual Guides

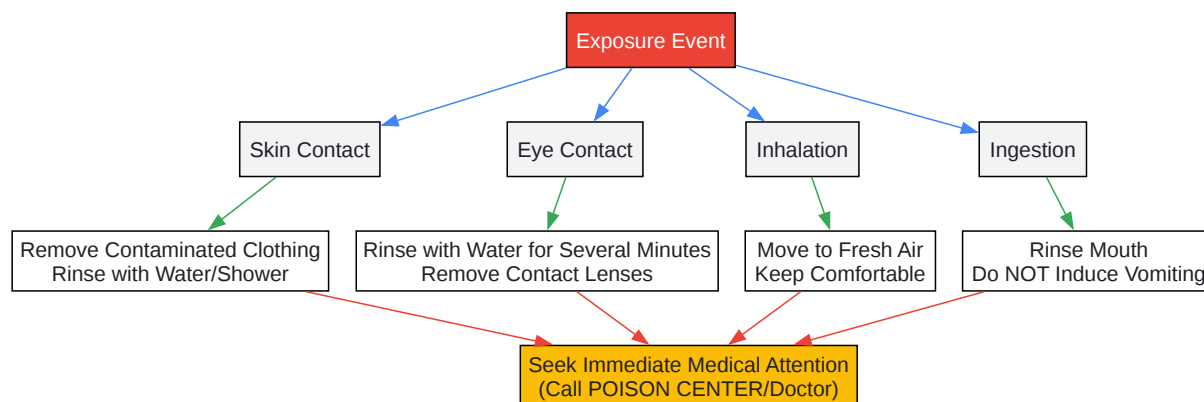
### Laboratory Safety Workflow for Handling Heptadecan-9-amine



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Caption: General laboratory workflow for safely handling chemical compounds.

## First Aid Procedures for Heptadecan-9-amine Exposure



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Caption: First aid response to different routes of exposure.

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## References

- 1. Heptadecan-9-amine | C<sub>17</sub>H<sub>37</sub>N | CID 408570 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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